

An In-depth Technical Guide to 2-(Cyanomethylthio)acetic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(Cyanomethylthio)acetic acid

Cat. No.: B139614

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Cyanomethylthio)acetic acid, a key organosulfur compound, serves as a vital intermediate in the synthesis of various pharmaceuticals, most notably the second-generation cephalosporin antibiotic, Cefmetazole.[1] Its unique bifunctional structure, incorporating both a nitrile and a carboxylic acid group, makes it a versatile building block in organic synthesis. This technical guide provides a comprehensive overview of its synonyms, chemical and physical properties, a detailed synthesis protocol, and its primary applications.

Synonyms and Identifiers

2-(Cyanomethylthio)acetic acid is known by several synonyms in scientific literature and chemical catalogs. It is crucial for researchers to be aware of these alternative names to ensure comprehensive literature searches and accurate identification of the compound. No specific trade names for this compound have been identified, suggesting it is primarily marketed under its chemical name and CAS number by suppliers.

Identifier Type	Value
Chemical Name	2-(Cyanomethylthio)acetic acid
CAS Number	55817-29-3
Synonyms	3-CYANOMETHYLTHIOACETIC ACID[1]
Cefmetazole side chain[1]	
[(CYANOMETHYL)THIO]ACETIC ACID[1]	
(Cyanomethylthio)acetic acid	
Acetic acid, 2-[(cyanomethyl)thio]-[1]	
2-(cyanomethylsulfanyl)acetic acid	

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **2-(Cyanomethylthio)acetic acid** is essential for its safe handling, storage, and application in experimental work.

Property	Value	Source
Molecular Formula	C4H5NO2S	[1]
Molecular Weight	131.15 g/mol	[1]
Appearance	Off-white to pale yellow solid	
Boiling Point	329 °C	[1]
Density	1.358 g/cm ³	[1]
pKa	3.37 ± 0.10 (Predicted)	[1]
Solubility	Slightly soluble in DMSO and Methanol (with heating)	[1]

Experimental Protocol: Synthesis of 2-(Cyanomethylthio)acetic Acid

The following protocol describes a general method for the synthesis of **2-(Cyanomethylthio)acetic acid** via the nucleophilic substitution of chloroacetonitrile with thioglycolic acid. This procedure is based on established chemical principles for thioether formation.

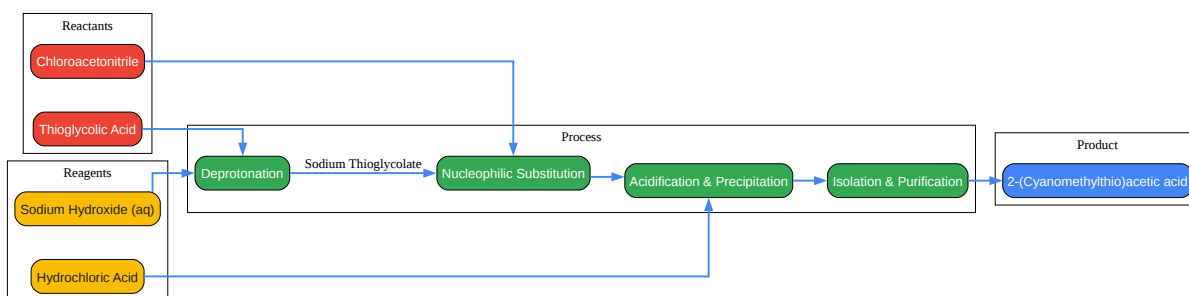
Materials:

- Thioglycolic acid
- Chloroacetonitrile
- Sodium hydroxide (or other suitable base)
- Water
- Hydrochloric acid (for acidification)
- Organic solvent for extraction (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- **Preparation of Sodium Thioglycolate:** In a reaction vessel, dissolve thioglycolic acid in water. Cool the solution in an ice bath and slowly add a stoichiometric equivalent of sodium hydroxide solution to form sodium thioglycolate. The reaction is exothermic and should be controlled.
- **Nucleophilic Substitution:** To the aqueous solution of sodium thioglycolate, add a stoichiometric equivalent of chloroacetonitrile dropwise while maintaining a low temperature. The reaction mixture is then stirred at room temperature for several hours to allow the reaction to proceed to completion.

- **Work-up and Acidification:** After the reaction is complete, the mixture is washed with an organic solvent to remove any unreacted chloroacetonitrile. The aqueous layer is then acidified with hydrochloric acid to a pH of approximately 2-3, which precipitates the **2-(Cyanomethylthio)acetic acid**.
- **Isolation and Purification:** The precipitated solid is collected by filtration, washed with cold water to remove inorganic salts, and then dried under vacuum. Further purification can be achieved by recrystallization from a suitable solvent system, such as water or an alcohol-water mixture.



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Synthesis workflow for 2-(Cyanomethylthio)acetic acid.

Applications

The primary and most significant application of **2-(Cyanomethylthio)acetic acid** is its role as a key side-chain precursor in the industrial synthesis of Cefmetazole. Cefmetazole is a second-

generation cephalosporin antibiotic effective against a broad spectrum of bacteria. The cyanomethylthioacetyl side chain, derived from **2-(Cyanomethylthio)acetic acid**, is crucial for the antibiotic's spectrum of activity and its stability against β -lactamase enzymes produced by resistant bacteria.

Safety and Handling

2-(Cyanomethylthio)acetic acid is a chemical that should be handled with appropriate safety precautions in a laboratory setting. It is advisable to consult the Safety Data Sheet (SDS) from the supplier before use. General safety measures include:

- Working in a well-ventilated fume hood.
- Wearing personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoiding inhalation of dust and contact with skin and eyes.
- Storing in a cool, dry place away from incompatible materials.

Conclusion

2-(Cyanomethylthio)acetic acid is a compound of significant interest to the pharmaceutical industry, particularly in the synthesis of cephalosporin antibiotics. Its well-defined chemical properties and established synthetic routes make it a readily accessible intermediate for drug development and organic synthesis. This guide provides researchers and scientists with the foundational knowledge required to understand and utilize this important chemical building block.

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References

- 1. 55817-29-3 CAS MSDS (2-(Cyanomethylthio)acetic acid) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(Cyanomethylthio)acetic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139614#2-cyanomethylthio-acetic-acid-synonyms-and-trade-names]

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